

2-Bromo-4-methylhexane chemical structure and IUPAC name

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Compound of Interest

Compound Name: 2-Bromo-4-methylhexane

Cat. No.: B13611866

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An In-depth Technical Guide to 2-Bromo-4-methylhexane

This technical guide provides a comprehensive overview of **2-Bromo-4-methylhexane**, a halogenated alkane with applications in organic synthesis. The document covers its chemical structure, IUPAC nomenclature, physicochemical properties, and key reaction pathways, including a detailed experimental protocol for its synthesis.

Chemical Structure and IUPAC Name

2-Bromo-4-methylhexane is an alkyl halide characterized by a hexane backbone.^[1] The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **2-bromo-4-methylhexane**.^{[1][2]} This name indicates a six-carbon main chain (hexane) with a bromine atom substituted at the second carbon and a methyl group at the fourth carbon.^{[1][3]} The condensed structural formula can be represented as $\text{CH}_3\text{CH}(\text{Br})\text{CH}_2\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}_3$.

The structure contains two chiral centers, at carbon 2 and carbon 4, meaning it can exist as four possible stereoisomers (diastereomers).

Physicochemical Properties

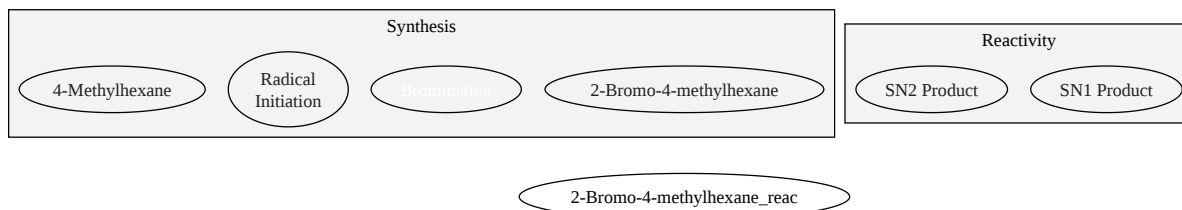
The key physicochemical properties of **2-Bromo-4-methylhexane** are summarized in the table below. This data is crucial for its handling, storage, and application in chemical reactions.

Property	Value	Source
IUPAC Name	2-bromo-4-methylhexane	[2][4]
CAS Number	61653-12-1	[1][2][5]
Molecular Formula	C ₇ H ₁₅ Br	[1][2][4]
Molecular Weight	179.10 g/mol	[1][2][4]
Canonical SMILES	CCC(C)CC(C)Br	[2][4][5]
InChI Key	NRWCWVSNXYGJCU-UHFFFAOYSA-N	[1][2][4]
XLogP3	3.6	[2][4]
Exact Mass	178.03571 g/mol	[2][4]
Boiling Point	Not reported	[1]
Density	Not reported	[1]

Synthesis and Reactivity

Synthesis via Radical Bromination

The primary method for synthesizing **2-Bromo-4-methylhexane** is through the radical bromination of 4-methylhexane.[1] This reaction proceeds via a free-radical mechanism, typically initiated by ultraviolet (UV) light or heat, which facilitates the selective abstraction of a hydrogen atom from the secondary carbon, followed by its replacement with a bromine atom.[1]



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Experimental Protocol: Synthesis of **2-Bromo-4-methylhexane**

This protocol describes a general procedure for the synthesis of **2-Bromo-4-methylhexane** via the radical bromination of 4-methylhexane.

Materials:

- 4-methylhexane
- Bromine (Br_2)
- Radical initiator (e.g., Azobisisobutyronitrile - AIBN) or a UV lamp
- Nonpolar solvent (e.g., hexane)
- Sodium thiosulfate solution (aqueous)
- Brine solution (saturated aqueous NaCl)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, dissolve 4-methylhexane in a nonpolar solvent like hexane. The

apparatus should be protected from ambient light if a UV lamp is not used for initiation.

- **Initiation:** If using a chemical initiator, add a catalytic amount of AIBN to the solution. Alternatively, position a UV lamp to irradiate the flask.
- **Bromine Addition:** Slowly add bromine dropwise from the dropping funnel to the stirred solution. The reaction is exothermic, and the addition rate should be controlled to maintain a moderate temperature (e.g., 40–60°C) to prevent over-bromination.^[1] The characteristic red-brown color of bromine should fade as it is consumed.
- **Reaction Monitoring:** The progress of the reaction can be monitored by Gas Chromatography (GC) or Thin Layer Chromatography (TLC) to observe the consumption of the starting material.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Wash the reaction mixture with an aqueous solution of sodium thiosulfate to quench any unreacted bromine.
- **Extraction:** Transfer the mixture to a separatory funnel and wash with water, followed by a brine solution.
- **Drying and Concentration:** Separate the organic layer, dry it over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by fractional distillation to yield pure **2-Bromo-4-methylhexane**.

Chemical Reactivity

The bromine atom in **2-Bromo-4-methylhexane** is a good leaving group, making the compound susceptible to nucleophilic substitution reactions.^[1] As a secondary alkyl halide, it can undergo both SN1 and SN2 reactions, with the dominant pathway influenced by the nucleophile, solvent, and temperature.

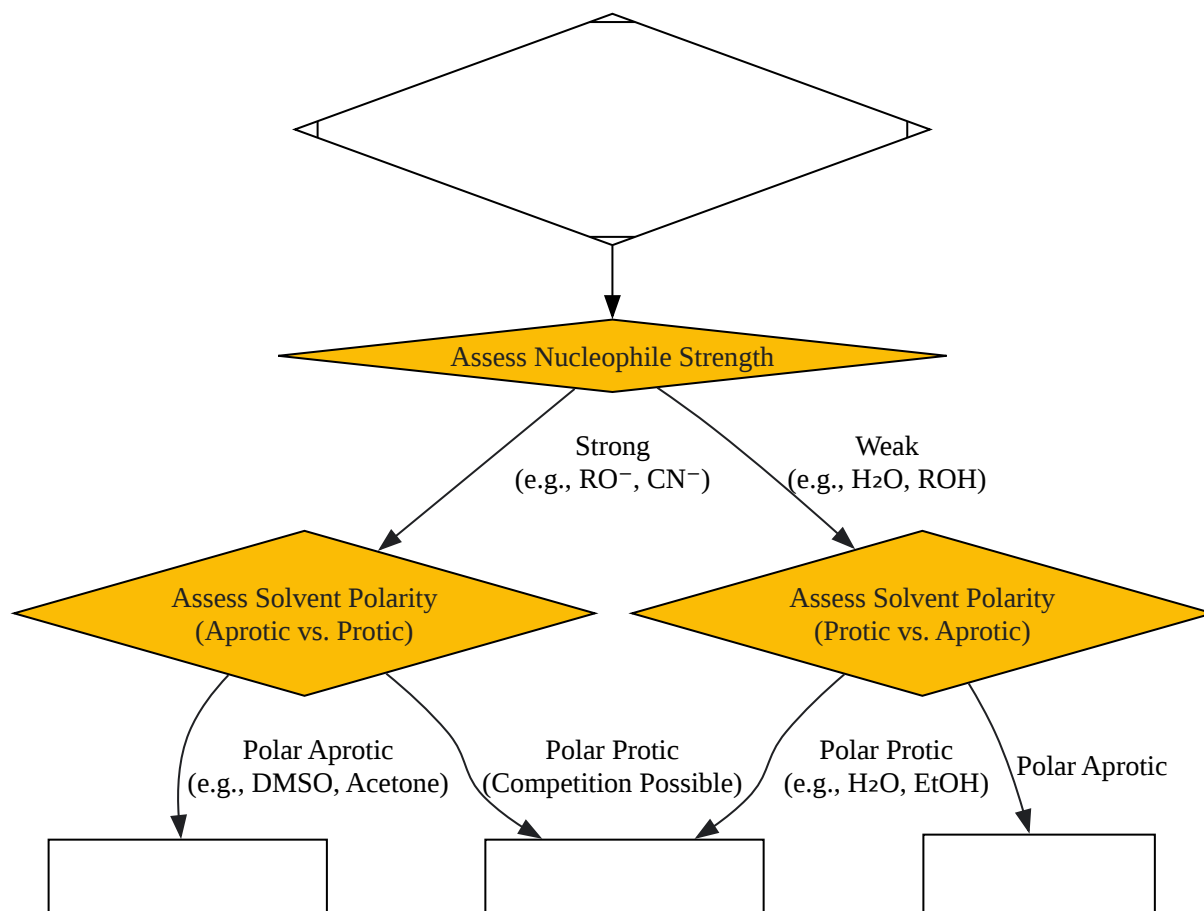
- **SN2 Reactions:** In the presence of strong nucleophiles (e.g., hydroxide, cyanide) and polar aprotic solvents (e.g., DMSO), **2-Bromo-4-methylhexane** tends to react via an SN2 mechanism.^[1]

- SN1 Reactions: In polar protic solvents, which can stabilize the secondary carbocation intermediate, an SN1 pathway may be favored, especially with weaker nucleophiles.[\[1\]](#)

This reactivity makes **2-Bromo-4-methylhexane** a useful intermediate for introducing the 4-methylhexyl group into various molecular structures, finding utility in the synthesis of pharmaceuticals and agrochemicals.[\[1\]](#)

Logical Workflow for Reaction Pathway Selection

The choice between an SN1 and SN2 pathway for a reaction involving **2-Bromo-4-methylhexane** is a critical consideration in synthetic design. The following diagram illustrates the logical workflow for determining the likely reaction mechanism based on experimental conditions.



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References

- 1. 2-Bromo-4-methylhexane (61653-12-1) for sale [vulcanchem.com]

- 2. 2-Bromo-4-methylhexane | C₇H₁₅Br | CID 15033596 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Solved Draw the condensed structural formula | Chegg.com [chegg.com]
- 4. Buy 2-Bromo-4-methylhexane | 61653-12-1 [smolecule.com]
- 5. guidechem.com [guidechem.com]
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